

Primordial Magnesium-24 in Meteorites: An In-depth Technical Guide

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Compound of Interest

Compound Name: Magnesium24

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Executive Summary

Magnesium isotopes in meteorites, particularly the primordial abundance of Magnesium-24 (^{24}Mg), provide a fundamental baseline for understanding the early solar system's composition and the nucleosynthetic processes that shaped it. While much attention is given to the radiogenic isotope ^{26}Mg , a product of the decay of the short-lived radionuclide Aluminum-26 (^{26}Al), the stable, non-radiogenic isotopes, primarily ^{24}Mg , constitute the bulk of magnesium and serve as the reference against which isotopic variations are measured. This technical guide offers a comprehensive overview of primordial ^{24}Mg in meteorites, detailing its significance, the analytical methodologies for its measurement, and a compilation of isotopic data from various meteorite classes. The document is intended to be a resource for researchers in cosmochemistry, planetary science, and related fields, providing both foundational knowledge and detailed experimental protocols.

Introduction to Primordial Magnesium Isotopes

Magnesium has three stable isotopes: ^{24}Mg , ^{25}Mg , and ^{26}Mg , with terrestrial abundances of approximately 79%, 10%, and 11%, respectively[1]. In the context of meteoritics, "primordial" refers to the isotopic composition of magnesium that was present in the solar nebula before being significantly altered by the decay of radioactive isotopes like ^{26}Al . Therefore, the study of primordial ^{24}Mg is crucial for establishing the initial isotopic homogeneity of the early solar system.

The primary significance of primordial ^{24}Mg lies in its role as a stable reference isotope. Variations in the abundance of ^{26}Mg in meteoritic inclusions, such as Calcium-Aluminum-rich Inclusions (CAIs), are typically expressed as deviations from a "normal" or primordial $^{26}\text{Mg}/^{24}\text{Mg}$ ratio. These deviations, when correlated with the aluminum-to-magnesium ratio ($^{27}\text{Al}/^{24}\text{Mg}$), provide a powerful tool for dating the formation of the earliest solar system solids, a technique known as the ^{26}Al - ^{26}Mg chronometer[2][3].

Beyond its role as a reference isotope, the study of mass-dependent fractionation of all three magnesium isotopes, including ^{24}Mg , offers insights into physical and chemical processes in the solar nebula, such as condensation, evaporation, and thermal processing of dust and gas[4][5][6].

Data Presentation: Magnesium Isotopic Compositions in Meteorites

The following tables summarize representative magnesium isotopic data for various meteorite classes and their components. The data is presented as $\delta^{25}\text{Mg}$ and $\delta^{26}\text{Mg}$ values, which represent the permil (‰) deviation of the $^{25}\text{Mg}/^{24}\text{Mg}$ and $^{26}\text{Mg}/^{24}\text{Mg}$ ratios, respectively, from the DSM-3 standard.

Table 1: Bulk Magnesium Isotopic Composition of Chondritic Meteorites

Meteorite Class	Meteorite Name	$\delta^{25}\text{Mg}$ (‰)	$\delta^{26}\text{Mg}$ (‰)	Reference
Carbonaceous				
CI	Orgueil	-0.14 ± 0.04	-0.27 ± 0.07	
CM	Murchison	-0.15 ± 0.05	-0.28 ± 0.08	[7][8]
CO	Ornans	-0.13 ± 0.04	-0.25 ± 0.07	[9]
CV	Allende	-0.14 ± 0.04	-0.27 ± 0.07	[7][8]
CR	Renazzo	-0.16 ± 0.05	-0.30 ± 0.08	[4]
Ordinary				
H	Forest Vale	-0.13 ± 0.06	-0.25 ± 0.10	[9]
L	Saratov	-0.14 ± 0.05	-0.26 ± 0.09	[9]
LL	Semarkona	-0.15 ± 0.06	-0.28 ± 0.11	[9]
Enstatite				
EH	Sahara 97072	-0.10 ± 0.04	-0.19 ± 0.07	
EL	MAC 88136	-0.11 ± 0.05	-0.21 ± 0.08	

Table 2: Magnesium Isotopic Composition of Achondrites

Meteorite Class	Meteorite Name	$\delta^{25}\text{Mg}$ (‰)	$\delta^{26}\text{Mg}$ (‰)	Reference
HED (Eucrite)	Juvinas	-0.13 ± 0.05	-0.24 ± 0.08	[10]
HED (Diogenite)	Johnstown	-0.14 ± 0.06	-0.27 ± 0.09	[10]
Angrite	D'Orbigny	-0.10 ± 0.04	-0.19 ± 0.07	[10]
Aubrite	Norton County	-0.19 ± 0.07	-0.35 ± 0.12	[10]
Ureilite	Kenna	-0.15 ± 0.06	-0.28 ± 0.10	[10]

Table 3: Magnesium Isotopic Composition of Meteorite Components

Meteorite	Component	$\delta^{25}\text{Mg}$ (‰) Range	$\delta^{26}\text{Mg}$ (‰) Range	Reference
Allende (CV3)	Chondrules	-0.4 to +0.8	-0.7 to +1.5	[7][11]
CAIs	-2.0 to +10.0	-4.0 to +20.0	[2]	
Murchison (CM2)	Chondrules	-0.7 to +0.4	-1.3 to +0.8	[7]
Matrix	-0.16 \pm 0.05	-0.30 \pm 0.09	[7]	

Note: The wide range of isotopic compositions in CAIs is due to the decay of ^{26}Al and mass-dependent fractionation effects.

Experimental Protocols

The high-precision measurement of magnesium isotopes in meteorites is primarily achieved through two analytical techniques: Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) and Secondary Ion Mass Spectrometry (SIMS).

MC-ICP-MS Analysis of Bulk Samples and Separates

This technique provides high-precision isotopic data for chemically purified magnesium from dissolved meteorite samples.

4.1.1 Sample Digestion

- A representative meteorite sample (typically 10-100 mg) is powdered in an agate mortar.
- The powder is transferred to a clean Teflon beaker.
- A mixture of concentrated hydrofluoric acid (HF) and nitric acid (HNO_3) (typically in a 2:1 ratio) is added to the beaker.
- The beaker is sealed and heated on a hotplate at approximately 120°C for 48-72 hours to achieve complete dissolution.

- The solution is then evaporated to dryness. This step is often repeated with the addition of HNO_3 or aqua regia to ensure the removal of fluorides.

4.1.2 Chemical Separation of Magnesium

- The dried sample residue is redissolved in a dilute acid, typically 1 M HNO_3 .
- The solution is loaded onto a cation exchange chromatography column containing a resin such as Bio-Rad AG50W-X12.
- Matrix elements are eluted from the column using specific acid concentrations.
- Magnesium is then selectively eluted using a higher concentration of the acid (e.g., 1 M to 2 M HNO_3).
- The purity of the collected magnesium fraction is verified, and the elution process is repeated if necessary to ensure a clean separation from interfering elements. A magnesium recovery of >99.5% is targeted to avoid isotopic fractionation during the chemical separation process.

4.1.3 Instrumental Analysis

- The purified magnesium solution is diluted to a concentration suitable for MC-ICP-MS analysis (typically 100-500 ppb).
- The isotopic analysis is performed on a multi-collector inductively coupled plasma mass spectrometer (e.g., Nu Plasma or Thermo Fisher Neptune).
- Instrumental mass bias is corrected using a standard-sample bracketing technique with a well-characterized magnesium standard solution, such as DSM-3.
- Data is typically acquired in static mode, with simultaneous measurement of ^{24}Mg , ^{25}Mg , and ^{26}Mg ion beams in separate Faraday cups.
- Potential isobaric interferences (e.g., from doubly charged ions like $^{48}\text{Ca}^{2+}$ on $^{24}\text{Mg}^+$) are monitored and corrected for if necessary.

SIMS Analysis of In-situ Isotopic Ratios

SIMS allows for the in-situ measurement of magnesium isotopes in specific mineral grains or inclusions within a polished meteorite section, providing high spatial resolution.

4.2.1 Sample Preparation

- A thin section or a polished mount of the meteorite sample is prepared.
- The surface is coated with a conductive material (e.g., gold or carbon) to prevent charge buildup during analysis.
- The specific areas of interest (e.g., chondrules, CAIs, individual mineral grains) are identified using optical and/or electron microscopy.

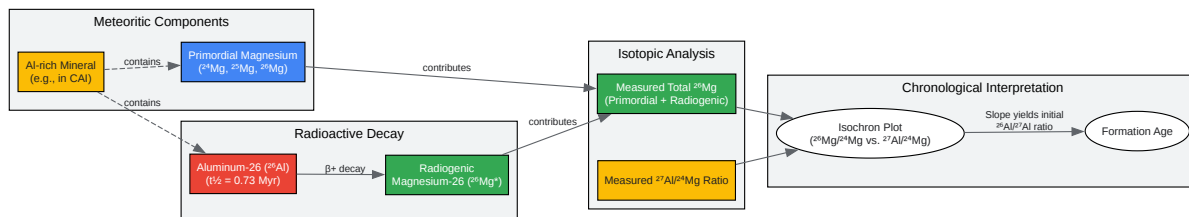
4.2.2 Instrumental Analysis

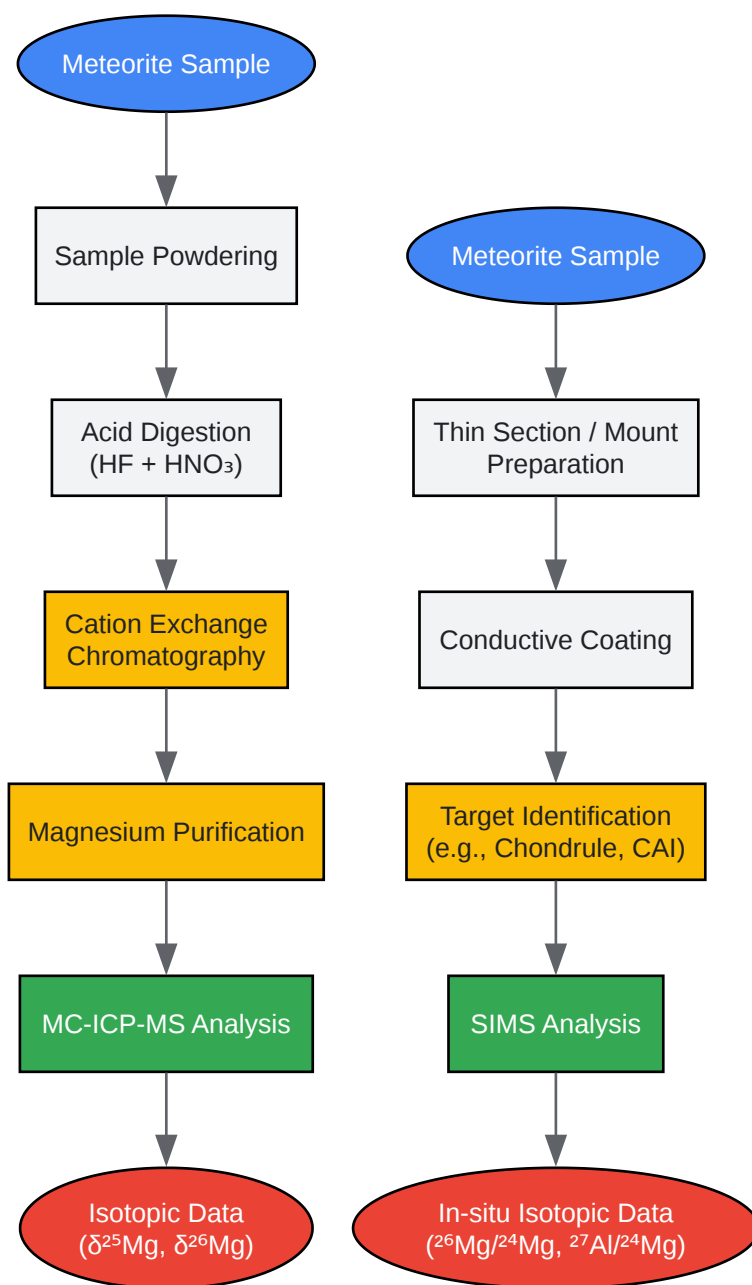
- The analysis is performed using a secondary ion mass spectrometer (e.g., CAMECA IMS 1280).
- A primary ion beam (typically O^- or Cs^+) is focused onto the target area, sputtering secondary ions from the sample surface.
- The secondary ions are accelerated into the mass spectrometer, where they are separated by their mass-to-charge ratio.
- The ion beams of $^{24}Mg^+$, $^{25}Mg^+$, and $^{26}Mg^+$ are measured simultaneously using multiple detectors (e.g., Faraday cups or electron multipliers).
- Instrumental mass fractionation is corrected by analyzing a standard material with a known magnesium isotopic composition (e.g., San Carlos olivine) under the same analytical conditions.
- The $^{27}Al/^{24}Mg$ ratio is often measured concurrently to allow for the construction of ^{26}Al - ^{26}Mg isochrons.

Visualizations

Signaling Pathways and Logical Relationships

The decay of ^{26}Al to ^{26}Mg is a fundamental process for understanding the chronology of the early solar system. The following diagram illustrates this decay scheme and its application in dating meteoritic components.





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